

G907 Epoxy: A Technical Guide to Shelf Life and Storage

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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This technical guide provides an in-depth overview of the shelf life and optimal storage conditions for the **G907** epoxy series. Due to the limited availability of specific stability and degradation data for the **G907** product line, this document combines the available information on **G907** variants with established scientific principles and experimental methodologies for determining the shelf life and understanding the degradation pathways of epoxy resins. This guide is intended to provide a robust framework for handling and storing **G907** epoxy to ensure its performance and reliability in research and development applications.

Quantitative Data on G907 Epoxy Variants

The **G907** series encompasses a range of epoxy adhesives with varying properties. The following tables summarize the available technical data for several **G907** formulations.

Table 1: Physical and Mechanical Properties of **G907** Epoxy Variants

Property	G907-21	G907-24	G907-25	G907-31	G907-52
Color	Milky White	Transparent	Transparent	Clear	Black
Mixed Viscosity (cps)	100,000	12,000	200	5,500	4,000
Specific Gravity	1.26	1.20	1.20	1.13	1.58
Hardness (Shore D)	90	88	80	88	85
Shear Strength (psi)	3000 (alum to alum)	-	4000	2500	3000 (Alum to Alum)
Operating Temperature (°C)	-55 to 135	-55 to 130	-65 to 110	-65 to 130	-60 to 145

Table 2: Curing and Handling Properties of **G907** Epoxy Variants

Property	G907-21	G907-24	G907-25	G907-31	G907-52
Mix Ratio (Resin:Hardener by Weight)	100:22	100:25	100:30	100:25	100:14
Pot Life (minutes)	30	20	120	30	30
Cure Schedule (25°C)	24 hours	24 hours	24 hours	24 hours	24 hours
Cure Schedule (65°C)	4 hours	4 hours	1-2 hours	1-4 hours	4 hours

Shelf Life and Storage Conditions

While specific shelf-life data for the **G907** series is not readily available in public literature, a Material Safety Data Sheet for a generic "EPOXY 907 TWO PART ADHESIVE, PART A" suggests a one-year shelf life and advises rotating stock. General guidance for epoxy resins suggests that with proper storage, their shelf life can range from 6 to 12 months, and often much longer.^[1] For two-part epoxy systems, the resin and hardener components should be stored in their original, tightly sealed containers in a cool, dry place.^{[1][2]}

Recommended Storage Conditions:

- Temperature: Store at room temperature, generally between 18°C and 25°C (65°F and 77°F).^[3] Avoid extreme heat and freezing temperatures. Repeated freeze-thaw cycles can cause crystallization of the resin.^[2]
- Humidity: Store in a dry environment with low humidity.^[1]
- Containers: Keep containers tightly sealed to prevent moisture absorption and contamination.^[3]
- Light: Protect from direct sunlight.

Changes in the physical properties of the resin or hardener, such as color darkening (especially of the hardener), crystallization, or a significant increase in viscosity, can indicate that the epoxy has exceeded its effective shelf life. However, some of these changes, like color darkening of the hardener, may not always affect the final cured properties.^[2] A small test batch should be mixed and cured to verify performance if there are any doubts about the material's viability.^[2]

Experimental Protocols for Shelf Life Determination

To rigorously determine the shelf life of an epoxy resin like **G907**, a series of accelerated aging and characterization experiments would be necessary. The following are detailed methodologies for key experiments that could be employed.

Accelerated Aging Protocol

Objective: To simulate the effects of long-term storage at ambient conditions in a shorter timeframe by exposing the epoxy to elevated temperatures.

Methodology:

- **Sample Preparation:** Store aliquots of the **G907** resin and hardener in their original, sealed containers.
- **Aging Conditions:** Place the containers in controlled temperature ovens at several elevated temperatures (e.g., 40°C, 50°C, and 60°C). The temperatures should be chosen to accelerate degradation without altering the primary degradation mechanism.
- **Time Points:** At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), remove a set of resin and hardener samples from each temperature condition.
- **Equilibration:** Allow the samples to cool to room temperature for at least 24 hours before testing.
- **Analysis:** Characterize the aged samples using the methods described below (viscosity, bond strength, and spectroscopic analysis).

Viscosity Measurement

Objective: To quantify changes in the flow characteristics of the uncured resin and hardener as a function of aging. An increase in viscosity is a common indicator of resin advancement or degradation.

Methodology:

- **Instrumentation:** Use a rotational viscometer or rheometer.
- **Sample Preparation:** Place a defined volume of the aged resin or hardener onto the instrument's measurement plate.
- **Test Parameters:** Conduct the measurement at a constant temperature (e.g., 25°C). The shear rate or rotational speed should be selected based on the initial viscosity of the material and kept consistent across all measurements.

- **Data Collection:** Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).

Bond Strength Testing

Objective: To assess the performance of the cured epoxy after aging of the individual components. A decrease in bond strength is a critical indicator of degradation.

Methodology:

- **Substrate Preparation:** Prepare standard test substrates, such as aluminum or steel coupons, by cleaning and abrading the surface to ensure consistent bonding.
- **Adhesive Mixing and Application:** Mix the aged resin and hardener according to the specified weight ratio. Apply a uniform layer of the mixed epoxy to the bonding area of the substrates to create lap shear specimens.
- **Curing:** Cure the bonded specimens according to the recommended cure schedule (e.g., 24 hours at 25°C).
- **Testing:** Use a universal testing machine to pull the lap shear specimens to failure.
- **Data Analysis:** Record the shear strength in megapascals (MPa) or pounds per square inch (psi).

Spectroscopic Analysis (FTIR)

Objective: To identify chemical changes in the epoxy resin and hardener as a result of aging. Fourier Transform Infrared (FTIR) spectroscopy can detect changes in functional groups, indicating degradation or polymerization.

Methodology:

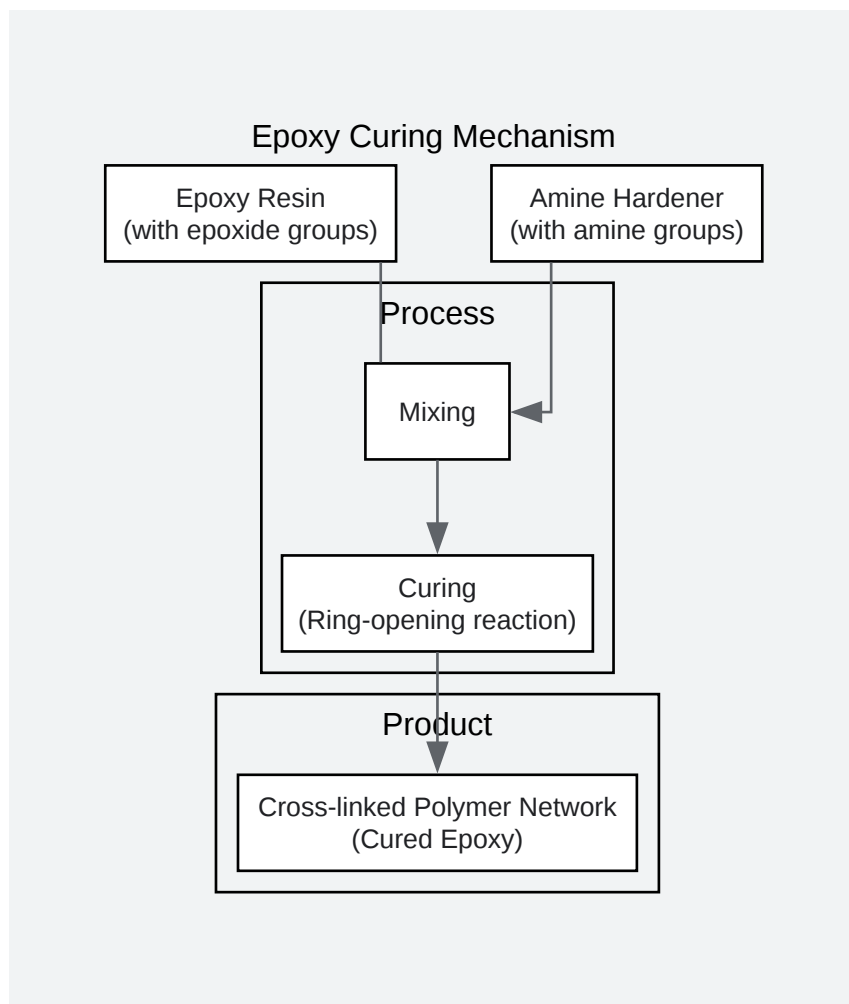
- **Instrumentation:** Use an FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- **Sample Preparation:** Place a small amount of the aged liquid resin or hardener directly on the ATR crystal.

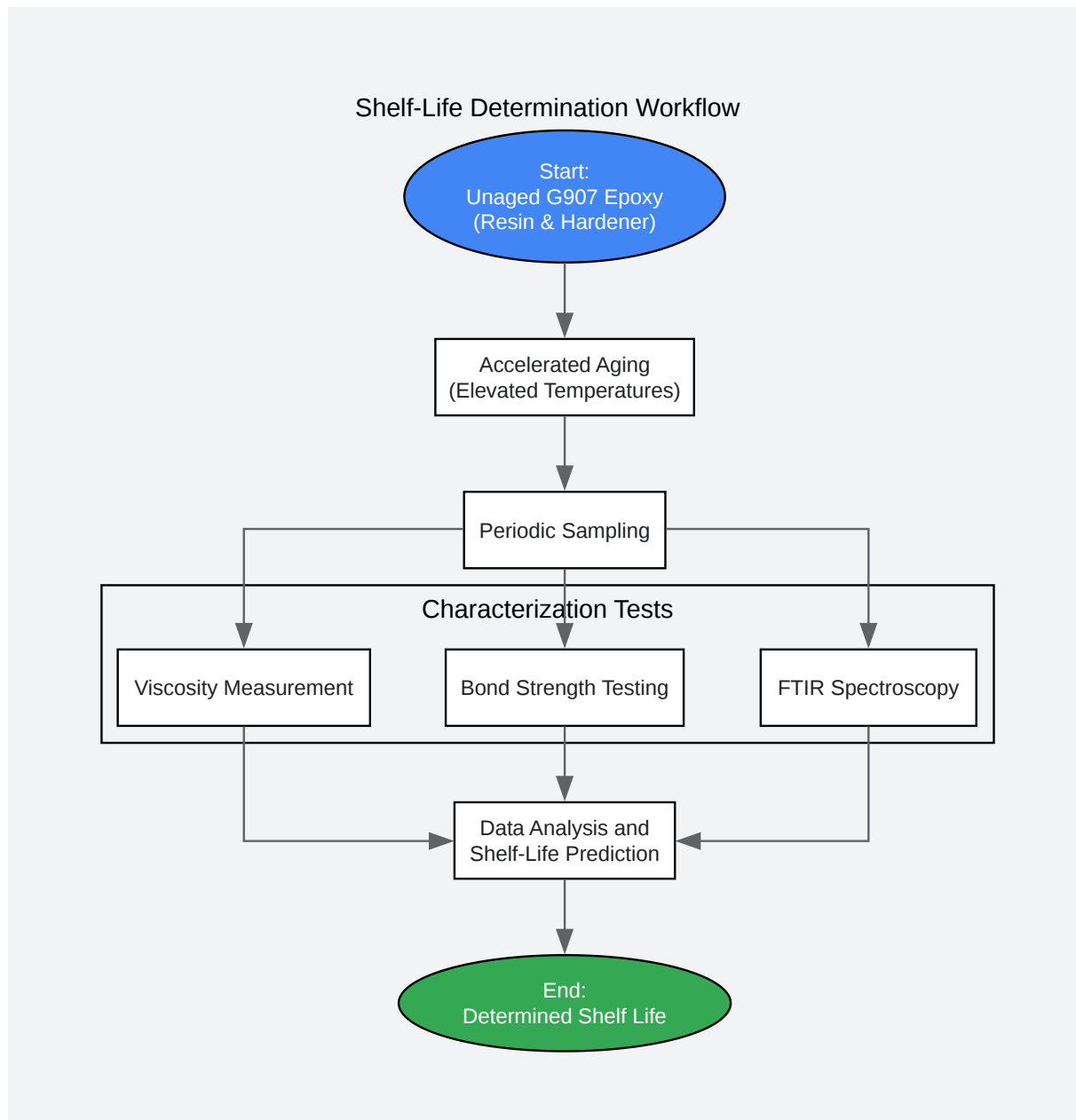
- **Data Acquisition:** Collect the infrared spectrum over a range of approximately 4000 to 400 cm^{-1} .
- **Data Analysis:** Analyze the spectra for changes in the intensity or position of key peaks, such as the epoxide ring ($\sim 915 \text{ cm}^{-1}$), hydroxyl groups ($\sim 3400 \text{ cm}^{-1}$), and carbonyl groups ($\sim 1720 \text{ cm}^{-1}$), which can indicate hydrolysis, oxidation, or other degradation reactions.

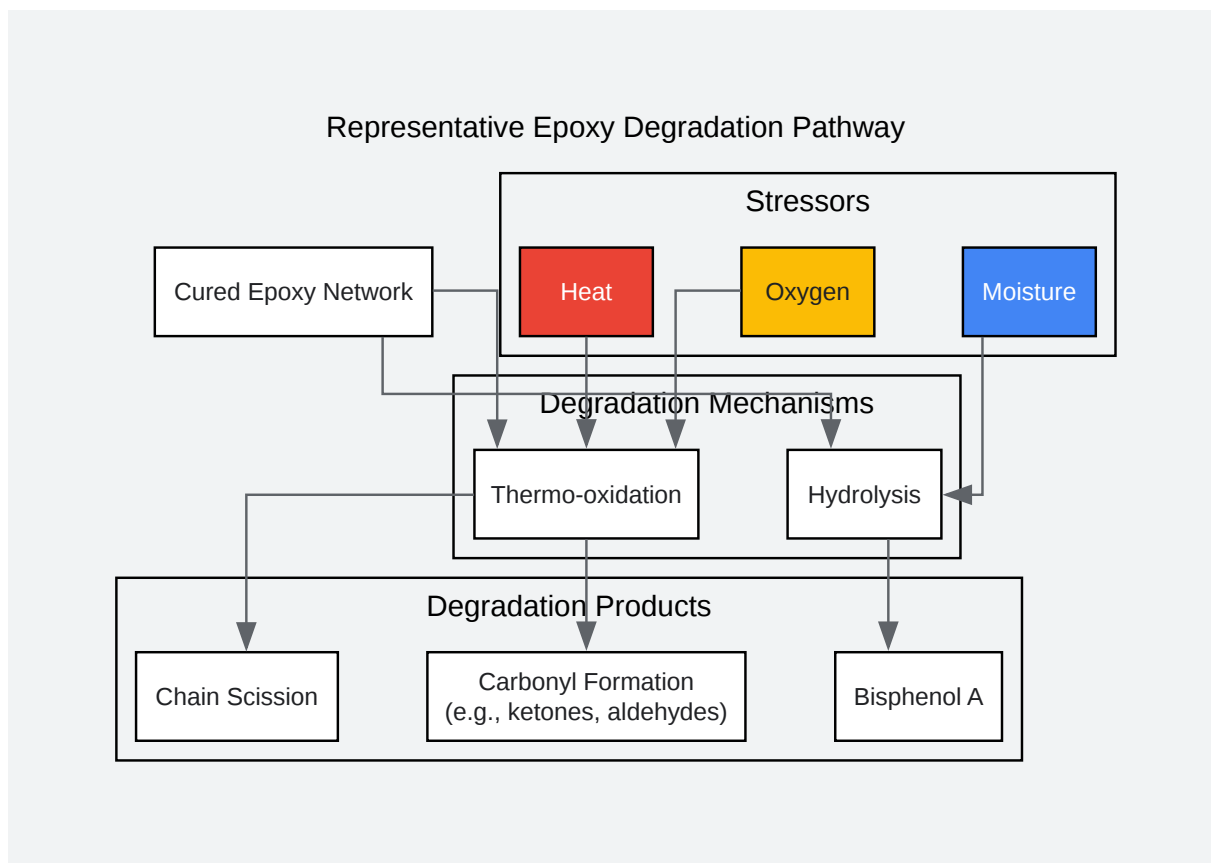
Visualization of Epoxy Chemistry and Workflow

Epoxy Curing Reaction

The curing of a typical bisphenol A-based epoxy resin with an amine hardener involves the opening of the epoxide ring by the amine. This process forms a highly cross-linked, three-dimensional network, which gives the cured epoxy its robust mechanical and thermal properties.







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